

molecular weight and formula of Oseltamivir acid-13C,d3

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Compound of Interest

Compound Name: Oseltamivir acid-13C,d3

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Technical Guide: Oseltamivir acid-13C,d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and analytical methodologies related to **Oseltamivir acid-13C,d3**, an isotopically labeled form of Oseltamivir acid. Oseltamivir acid is the active metabolite of the antiviral drug Oseltamivir phosphate. The incorporation of stable isotopes like Carbon-13 (¹³C) and deuterium (D) makes this compound an invaluable tool in pharmacokinetic and metabolic studies, serving as an internal standard for quantitative analysis.[1][2]

Physicochemical Data

The fundamental molecular properties of **Oseltamivir acid-13C,d3** are summarized below.

Property	Value	Citations
Molecular Formula	C13 ¹³ CH21D3N2O4	[1][3][4][5]
Molecular Weight	288.36 g/mol	[1][3][5]
Synonyms	GS 4071-13C,d3; Ro 64-0802- 13C,d3	[1][2][5]
Primary Use	Internal standard for quantitative analysis	[2]



Experimental Protocols

The following is a representative experimental protocol for the quantitative analysis of Oseltamivir using High-Performance Liquid Chromatography (HPLC), a common application for isotopically labeled internal standards like **Oseltamivir acid-13C,d3**. This method is based on established analytical procedures for Oseltamivir and is adaptable for use with its labeled analogue.[6][7]

Objective: To determine the concentration of Oseltamivir in a given sample using **Oseltamivir** acid-13C,d3 as an internal standard.

Materials:

- Oseltamivir acid-13C,d3 (as internal standard)
- Sample containing Oseltamivir
- Acetonitrile (HPLC grade)
- 0.05 M bicarbonate buffer (pH 10)
- Reverse-phase C18 column (e.g., X terra C18, 150 mm x 4.6 mm)
- · HPLC system with UV detector

Procedure:

- Preparation of Mobile Phase:
 - Prepare a mobile phase consisting of 30% acetonitrile and 70% 0.05 M bicarbonate buffer (pH 10).[7]
 - Degas the mobile phase before use.
- Preparation of Standard Solutions:
 - Accurately weigh and dissolve Oseltamivir acid-13C,d3 in the mobile phase to prepare a stock solution of known concentration.



- Prepare a series of calibration standards by spiking known concentrations of Oseltamivir into a blank matrix.
- Add a fixed concentration of the Oseltamivir acid-13C,d3 internal standard solution to each calibration standard and the unknown sample.
- Chromatographic Conditions:

Column: Reverse-phase C18[6]

Mobile Phase: 30% Acetonitrile: 70% 0.05 M bicarbonate buffer (pH 10)[7]

Flow Rate: 1.0 mL/min[7]

Column Temperature: 30°C[7]

Injection Volume: 2 μL[7]

UV Detection Wavelength: 220 nm[7]

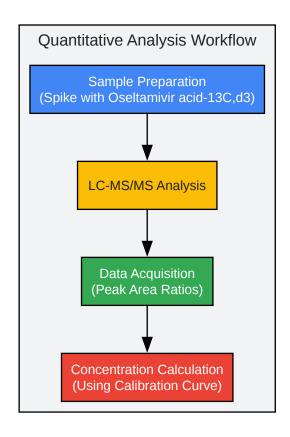
• Analysis:

- Inject the prepared samples and standards into the HPLC system.
- Record the peak areas for both Oseltamivir and Oseltamivir acid-13C,d3.
- Construct a calibration curve by plotting the ratio of the peak area of Oseltamivir to the peak area of the internal standard against the concentration of Oseltamivir for the calibration standards.
- Determine the concentration of Oseltamivir in the unknown sample by using the peak area ratio and the calibration curve.

Logical Workflow and Signaling Pathway Diagrams

The following diagrams illustrate key concepts and workflows relevant to the use of **Oseltamivir acid-13C,d3**.

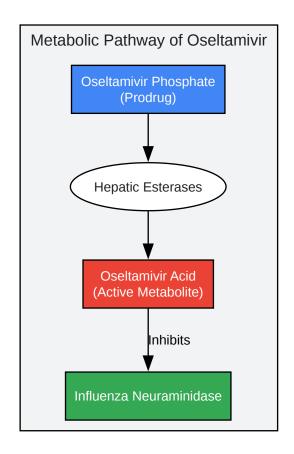




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Caption: Workflow for using Oseltamivir acid-13C,d3 as an internal standard.





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Caption: Metabolic activation of Oseltamivir to its active form.

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